

preparing RTC-5 stock solutions for experiments

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Compound of Interest

Compound Name: RTC-5

Cat. No.: B1427786

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Application Notes and Protocols for RTC-5

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation of **RTC-5** stock solutions for use in experimental settings. **RTC-5**, also known as TRC-382, is an optimized phenothiazine compound with demonstrated anti-cancer properties.^{[1][2]} It functions by concomitantly downregulating the PI3K-AKT and RAS-ERK signaling pathways.^[1]

Chemical Properties

A summary of the key chemical properties of **RTC-5** is provided in the table below.

Property	Value
Synonyms	TRC-382, N-[3-(3-Chloro-10,11-dihydro-5H-dibenz[b,f]azepin-5-yl)propyl]-4-(trifluoromethoxy)benzenesulfonamide
Molecular Formula	C ₂₄ H ₂₂ ClF ₃ N ₂ O ₃ S
IUPAC Name	N-[3-(2-chloro-5,6-dihydrobenzo[b][1]benzazepin-11-yl)propyl]-4-(trifluoromethoxy)benzenesulfonamide
Solubility	Soluble in DMSO.[2]
Purity	≥95%
Boiling Point	596.3±60.0°C at 760 mmHg
Density	1.4±0.1 g/cm ³

Stock Solution Preparation

Proper preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. The following protocols are recommended for dissolving **RTC-5**.

Note: If precipitation or phase separation is observed during preparation, gentle heating and/or sonication can be used to facilitate dissolution.[1]

Protocol 1: For In Vitro and In Vivo Applications

This protocol utilizes a combination of solvents to achieve a clear solution.

Solvent	Percentage
DMSO	10%
PEG300	40%
Tween-80	5%
Saline	45%
Solubility	≥ 1.5 mg/mL (2.94 mM)

Protocol 2: For In Vivo Applications (Corn Oil Base)

This protocol is suitable for experiments requiring a corn oil-based vehicle.

Solvent	Percentage
DMSO	10%
Corn Oil	90%
Solubility	≥ 1.5 mg/mL (2.94 mM)

Example Preparation for Protocol 2 (1 mL working solution): To prepare a 1 mL working solution, add 100 μ L of a 15.0 mg/mL DMSO stock solution to 900 μ L of corn oil and mix thoroughly.^[1]

Storage and Stability

To prevent degradation of the compound due to repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into single-use volumes before storage.^[1]

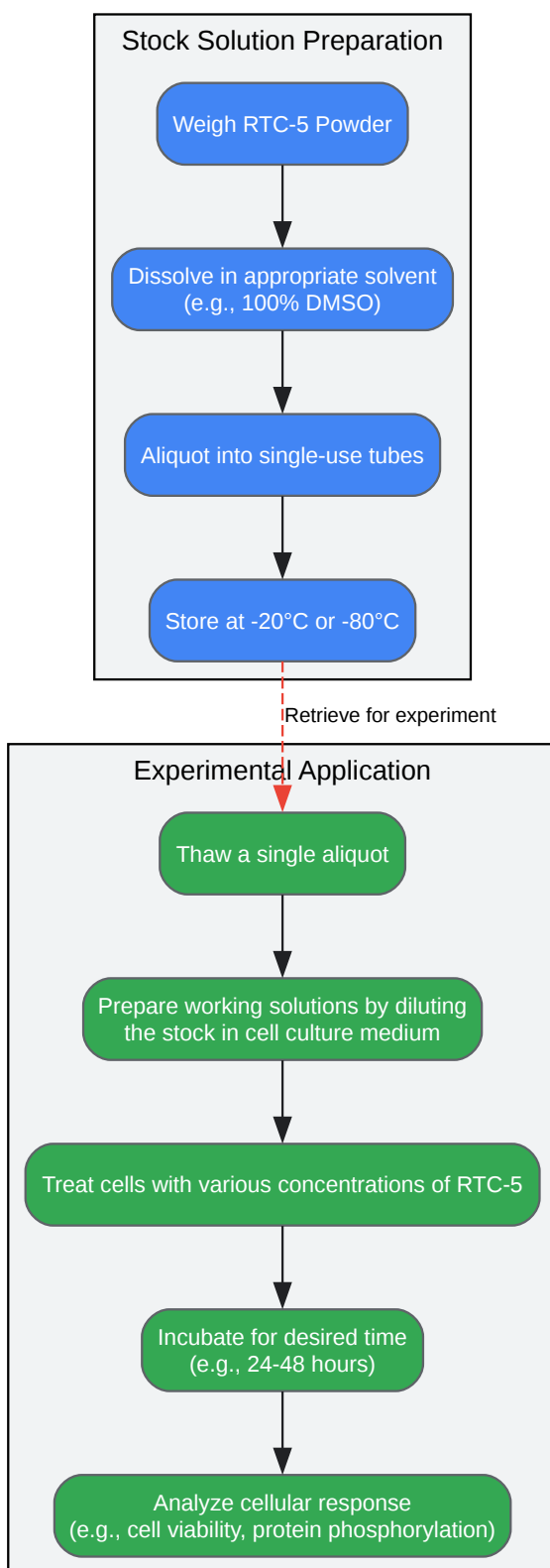
Storage Temperature	Storage Period
-80°C	2 years
-20°C	1 year

Experimental Protocols

RTC-5 has been shown to inhibit the growth of H1650 lung adenocarcinoma cells with a GI_{50} of 12.6 μ M after 48 hours of treatment.^[1] It also demonstrates negative regulation of the PI3K-AKT and RAS-ERK pathways by reducing the levels of phospho-AKT and phospho-ERK after 24 hours of treatment at concentrations between 20-40 μ M.^[1]

Visualized Experimental Workflow

The following diagram illustrates the general workflow for preparing **RTC-5** stock solutions and their application in cell-based assays.

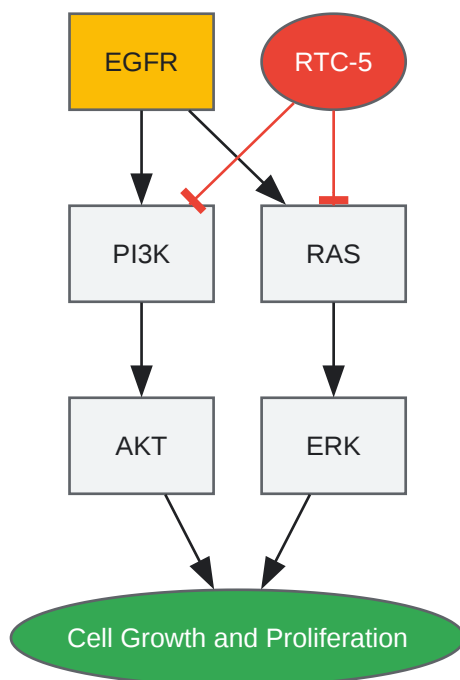


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Caption: Workflow for **RTC-5** stock solution preparation and use.

Signaling Pathway

The diagram below illustrates the signaling pathway targeted by **RTC-5**.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. bocsci.com [bocsci.com]
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